

# Essential Safety and Handling Protocols for 2,6-Dihydroxybenzaldehyde

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## Compound of Interest

Compound Name: 2,6-Dihydroxybenzaldehyde

Cat. No.: B146741

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This guide provides immediate and essential safety protocols for laboratory professionals handling **2,6-Dihydroxybenzaldehyde**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

## Hazard Summary

**2,6-Dihydroxybenzaldehyde** is considered hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> It may also be harmful if swallowed.<sup>[3]</sup> Therefore, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE) Protocol

To ensure safety, the following personal protective equipment must be worn at all times when handling **2,6-Dihydroxybenzaldehyde**.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield is recommended if there is a splash hazard.[1][3]	Protects against serious eye irritation from dust or splashes. [1]
Skin Protection	Chemical-resistant gloves (e.g., disposable nitrile) and a fully buttoned lab coat must be worn.[1] Always inspect gloves before use.	Prevents skin contact, which can cause irritation.[1][2]
Respiratory Protection	A NIOSH-approved respirator is required if engineering controls are insufficient or when dusts are generated.[1]	Protects against respiratory tract irritation from inhaling dust.[1][2]
General Hygiene	Wear closed-toe shoes and long pants.[1] Wash hands thoroughly after handling the chemical.[1][3] Ensure safety showers and eyewash stations are readily accessible.[1]	Standard laboratory practice to minimize exposure.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risk and ensuring environmental compliance.

### Handling and Storage:

- Ventilation: Always handle **2,6-Dihydroxybenzaldehyde** in a well-ventilated area or use a chemical fume hood to minimize inhalation of dust.[1]
- Preventing Exposure: Avoid all direct contact with skin and eyes.[1][4] Do not breathe in the dust.[3] Prevent the formation of dust and aerosols during handling.[1]

- **Storage Conditions:** Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][5] Some suppliers recommend storage at 2°C - 8°C, while others specify room temperature under an inert atmosphere.[6]
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.[1][3]

#### First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1]
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. If irritation occurs, get medical attention.[1][2]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult or irritation persists, seek medical attention.[1][2]
- **Ingestion:** If swallowed, rinse the mouth with water and consult a physician.[1] Do not eat, drink, or smoke when using this product.[3]

#### Spill Management:

- Evacuate the area immediately.
- Wear the appropriate PPE as described above.
- Avoid generating dust.[1]
- Carefully sweep or vacuum the spilled solid material.
- Place the collected material into a suitable, closed container for disposal.[1]
- Thoroughly clean the spill area.

#### Disposal Plan:

- All waste, including contaminated PPE and spilled material, must be handled as hazardous waste.

- Dispose of contents and the container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)[\[7\]](#)

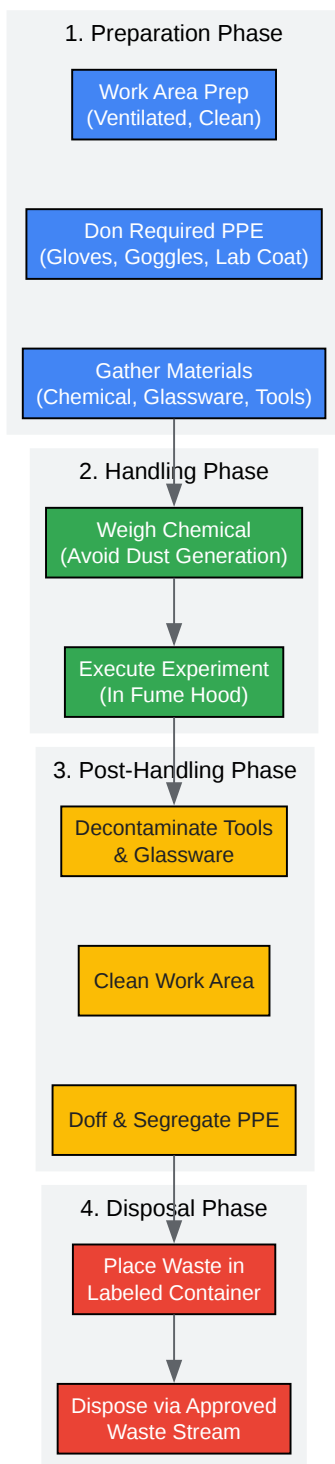
## Chemical and Physical Properties

The following table summarizes key quantitative data for **2,6-Dihydroxybenzaldehyde**.

Property	Value	Source(s)
CAS Number	387-46-2	<a href="#">[6]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	138.12 g/mol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	White to light yellow crystalline powder.	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	133 - 138 °C / 154 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	220 - 228 °C @ 22 mmHg	<a href="#">[3]</a>
Purity	≥97% / 98%	<a href="#">[8]</a>
Storage Temperature	Room Temperature or 2°C - 8°C	<a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **2,6-Dihydroxybenzaldehyde**, from initial preparation to final disposal.



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